

1,9-Nonanediol diacrylate molecular weight and formula

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Compound of Interest

Compound Name: 1,9-Nonanediol diacrylate

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In-Depth Technical Guide: 1,9-Nonanediol Diacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and polymerization of **1,9-Nonanediol diacrylate**. It is intended to serve as a foundational resource for researchers and professionals engaged in materials science, polymer chemistry, and the development of advanced drug delivery systems and tissue engineering scaffolds.

Core Properties of 1,9-Nonanediol Diacrylate

1,9-Nonanediol diacrylate is a difunctional monomer recognized for its role as a crosslinking agent in the formation of polymers.[1][2] Its nine-carbon aliphatic chain provides flexibility to the resulting polymer backbone, a desirable characteristic for applications such as coatings, adhesives, and photopolymer formulations.[2]

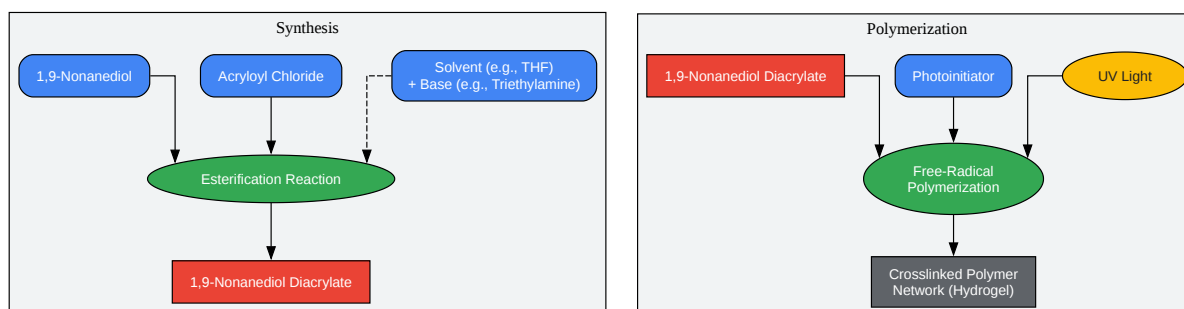
Quantitative Data Summary

The fundamental molecular and physical properties of **1,9-Nonanediol diacrylate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O ₄	[3][4][5]
Molecular Weight	268.35 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid	[1][4]
Density	~1.005 g/cm ³ at 20°C	[4]

Synthesis and Polymerization

The synthesis of **1,9-Nonanediol diacrylate** is most commonly achieved through esterification, while its primary application involves free-radical polymerization to form crosslinked polymer networks.



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Figure 1: Synthesis and Polymerization Workflow.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and subsequent polymerization of **1,9-Nonanediol diacrylate**. These protocols are representative and may require optimization based on specific laboratory conditions and desired material properties.

Synthesis of 1,9-Nonanediol Diacrylate via Esterification

A common and effective method for synthesizing **1,9-Nonanediol diacrylate** is the direct esterification of 1,9-nonanediol with acryloyl chloride.^[3] This reaction involves a nucleophilic acyl substitution where the hydroxyl groups of the diol attack the carbonyl carbons of the acryloyl chloride molecules.

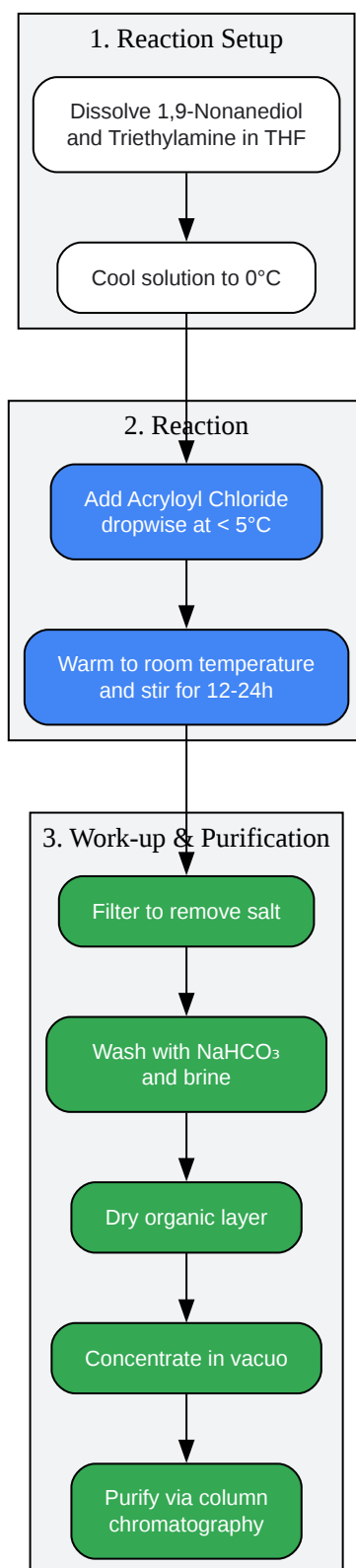
Materials:

- 1,9-Nonanediol
- Acryloyl Chloride
- Triethylamine (TEA) or similar non-nucleophilic base
- Anhydrous Tetrahydrofuran (THF) or Dichloromethane (DCM) as solvent
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Polymerization inhibitor (e.g., MEHQ)

Procedure:

- **Reaction Setup:** A flame-dried, three-neck round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. The system is maintained under an inert nitrogen atmosphere throughout the reaction.
- **Reactant Preparation:** 1,9-Nonanediol (1.0 equivalent) and triethylamine (2.2 equivalents) are dissolved in anhydrous THF. The solution is cooled to 0°C in an ice bath.
- **Addition of Acyl Chloride:** Acryloyl chloride (2.1 equivalents), dissolved in anhydrous THF, is added dropwise to the cooled solution via the dropping funnel over a period of 1-2 hours, ensuring the temperature remains below 5°C. The formation of triethylamine hydrochloride is observed as a white precipitate.

- **Reaction:** After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for an additional 12-24 hours.
- **Work-up:** The triethylamine hydrochloride salt is removed by vacuum filtration. The filtrate is then washed sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. A small amount of polymerization inhibitor is added to the crude product.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield the pure **1,9-Nonanediol diacrylate**.



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Figure 2: Experimental Workflow for Synthesis.

UV Photopolymerization of 1,9-Nonanediol Diacrylate

1,9-Nonanediol diacrylate is frequently used in UV-curable systems where its acrylate groups undergo rapid polymerization upon exposure to UV light in the presence of a photoinitiator.^[1]

This process forms a crosslinked polymer network, or hydrogel.

Materials:

- **1,9-Nonanediol diacrylate** monomer
- Photoinitiator (e.g., Irgacure 651, Diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide - TPO)
- Solvent (optional, e.g., water or buffer for hydrogel synthesis)

Procedure:

- **Formulation Preparation:** The photoinitiator is dissolved in the **1,9-Nonanediol diacrylate** monomer. A typical concentration ranges from 0.1 to 3 wt%. If preparing a hydrogel, the monomer-initiator mixture is then dissolved in the desired aqueous solvent.
- **Molding:** The liquid formulation is poured into a mold of the desired shape (e.g., between two glass plates separated by a spacer for thin films).
- **UV Curing:** The mold containing the formulation is exposed to a UV light source (e.g., a low-pressure mercury lamp with a wavelength range of 320-390 nm). The intensity of the UV light and the exposure time are critical parameters that control the degree of conversion and the final properties of the polymer. Typical exposure times can range from a few seconds to several minutes. The process should be carried out in an inert atmosphere (e.g., nitrogen) to prevent oxygen inhibition of the radical polymerization.
- **Post-Curing:** After initial UV exposure, the crosslinked polymer may be subjected to a post-curing step, which can involve gentle heating to enhance the final conversion of unreacted acrylate groups.
- **Characterization:** The resulting polymer network can be characterized for properties such as swelling ratio, mechanical strength, and thermal stability.

Applications in Drug Delivery and Tissue Engineering

The polymerizable nature of **1,9-Nonanediol diacrylate** makes it a valuable compound for biomedical applications.[3][4] It serves as a critical crosslinking agent in the synthesis of hydrogels. These hydrogels, with their high water content and tunable physical properties, are extensively researched for:

- **Controlled Drug Release:** Hydrogels can encapsulate therapeutic agents, releasing them in a controlled manner as the polymer network swells or degrades.[4]
- **Tissue Engineering:** The crosslinked polymer can be formed into scaffolds that mimic the natural extracellular matrix, providing a supportive structure for cell attachment and tissue regeneration.[3]

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